

# 2-methyl-2-(methylthio)propanal molecular formula and weight

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## Compound of Interest

Compound Name: Propanal, 2-methyl-2-(methylthio)-

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## A Technical Guide to 2-methyl-2-(methylthio)propanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2-methyl-2-(methylthio)propanal, a significant organosulfur compound utilized in synthetic and flavor chemistry.<sup>[1]</sup> The document details its molecular characteristics, experimental protocols for its synthesis and analysis, and a visualization of its synthetic pathway.

## Core Molecular and Physical Properties

The fundamental properties of 2-methyl-2-(methylthio)propanal are summarized below. This data is essential for its application in experimental and developmental settings.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>10</sub> OS[1][2][3][4]
Molecular Weight	118.2 g/mol [1][2][3]
IUPAC Name	2-methyl-2-(methylsulfanyl)propanal[1][3]
CAS Number	16042-21-0[1][4]
Synonyms	2-(Methylthio)isobutyraldehyde[4]
SMILES	<chem>CC(C)(C=O)SC</chem> [1][2]
InChI Key	DIPLXSBTYRDLGV-UHFFFAOYSA-N[1][4]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of 2-methyl-2-(methylthio)propanal are critical for its replication and use in research.

### 1. Synthesis of 2-methyl-2-(methylthio)propanal from Isobutyraldehyde

This protocol outlines a multi-step synthesis process starting from isobutyraldehyde.[5]

- Step 1: Chlorination of Isobutyraldehyde
  - Prepare a solution of isobutyraldehyde in an organic solvent such as 1,2-dichloroethane or N,N-dimethylformamide within a reaction flask.[5]
  - While stirring the solution, introduce chlorine gas.[5]
  - Maintain the reaction temperature between 10°C and 40°C.[5]
  - Upon completion of the reaction, distill the solvent to obtain 2-chloro-2-methylpropanal.[5]
- Step 2: Methylthiolation
  - React the 2-chloro-2-methylpropanal produced in the previous step with an aqueous solution of sodium methyl mercaptide.[5]

- This reaction yields 2-methyl-2-(methylthio)propanal.[5]
- Step 3: Oximation (Optional, for synthesis of the oxime derivative)
  - The resulting 2-methyl-2-(methylthio)propanal can be further reacted with hydroxylamine to form 2-methyl-2-(methylthio)propionaldoxime.[5]
  - This subsequent reaction is typically carried out at a temperature of 50-100°C, maintaining a pH between 4 and 10 using an aqueous sodium hydroxide solution.[5]

## 2. Analytical Method: Reverse-Phase High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of 2-methyl-2-(methylthio)propanal.[4]

- Column: Newcrom R1 HPLC column.[4]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[4]
- Mass Spectrometry Compatibility: For applications compatible with mass spectrometry (MS), phosphoric acid should be substituted with formic acid.[4]
- Scalability: This liquid chromatography method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.[4]

## Synthesis Workflow Diagram

The following diagram illustrates the synthesis pathway of 2-methyl-2-(methylthio)propionaldoxime starting from isobutyraldehyde, as described in the experimental protocol.

Caption: Synthesis pathway of 2-methyl-2-(methylthio)propanal and its oxime.

## Chemical Reactivity

2-methyl-2-(methylthio)propanal can participate in several chemical reactions, including:

- Aldol Condensation: Under acidic or basic conditions, it can undergo aldol condensation, leading to the formation of more complex carbon skeletons.[1]
- Oxidation-Reduction Reactions: The aldehyde group can be oxidized to the corresponding carboxylic acid or reduced to an alcohol using appropriate reagents like sodium borohydride for reduction.[1]

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## References

- 1. Buy Propanal, 2-methyl-2-(methylthio)- (EVT-1195382) | 16042-21-0 [evitachem.com]
- 2. GSRS [precision.fda.gov]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. Propanal, 2-methyl-2-(methylthio)- | SIELC Technologies [sielc.com]
- 5. CN1323785A - Isobutyraldehyde process of synthesizing 2-methyl-2-methylthio propionaldoxime - Google Patents [patents.google.com]
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